

Application Notes and Protocols: Right-On™ System for Live-Cell mRNA Imaging

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Compound of Interest

Compound Name: *Right-On*
CAS No.: 120528-68-9
Cat. No.: B1168096

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Introduction

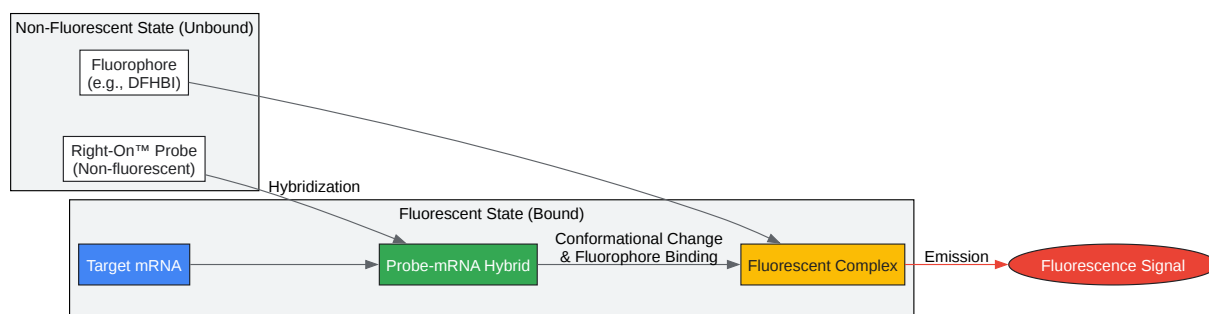
The **Right-On™** system is a novel fluorescence microscopy application designed for the real-time visualization of endogenous messenger RNA (mRNA) in living cells. This technology utilizes a fluorescence "turn-on" mechanism, where the fluorescent signal is generated only upon the probe binding to its specific mRNA target. This approach significantly reduces background noise and enhances the signal-to-noise ratio, enabling sensitive and dynamic tracking of mRNA molecules. The ability to monitor mRNA localization and transport within living cells provides invaluable insights into gene expression regulation, cellular development, and disease pathology.[1] This document provides detailed application notes and protocols for the use of the **Right-On™** system in fluorescence microscopy.

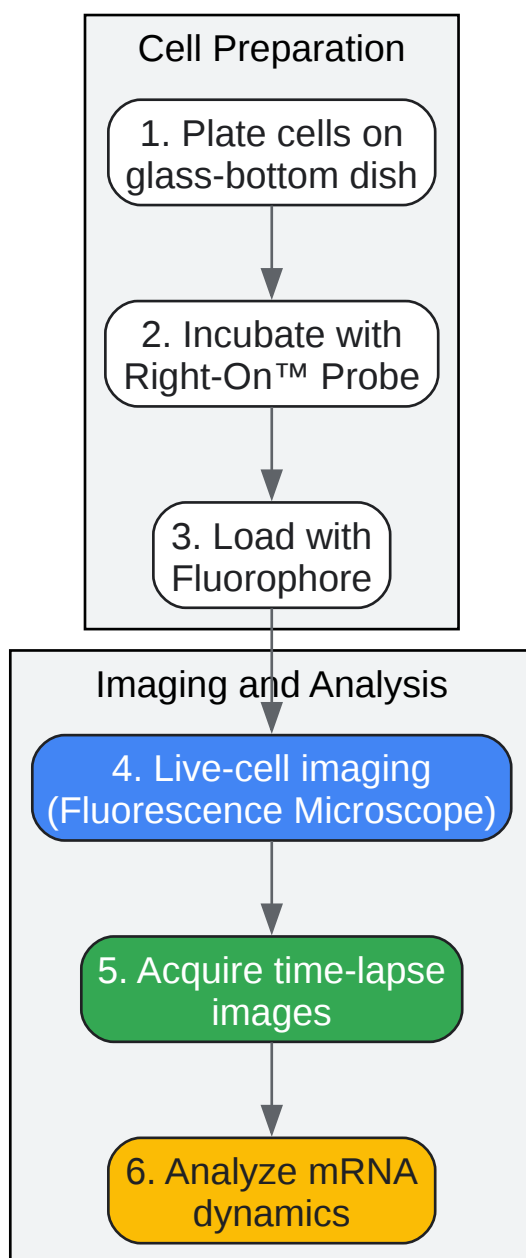
Principle of the Right-On™ System

The **Right-On™** system employs a specially engineered RNA-based probe that remains in a non-fluorescent state when unbound. The probe is designed with sequences complementary to a specific target mRNA. Upon hybridization to the target mRNA, the probe undergoes a

conformational change that stabilizes a binding pocket for a small molecule fluorophore, such as DFHBI (3,5-difluoro-4-hydroxybenzylidene imidazolinone). The binding of the fluorophore within this stabilized structure results in a significant increase in fluorescence emission, effectively "turning on" the signal only at the site of the target mRNA.^[1]

Diagram of the **Right-On™** Signaling Pathway





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References

- 1. Live Cell Imaging of Endogenous mRNA using RNA-Based Fluorescence “Turn-On” Probe - PMC [pmc.ncbi.nlm.nih.gov]
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